An In-depth Technical Guide to the Thermodynamic Properties of Nickel-Silicon Alloys

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of nickel-silicon (Ni-Si) alloys, with a focus on the core thermodynamic data, experimental methodologies for their determination, and the fundamental relationships governing phase stability and formation. This document is intended to serve as a valuable resource for professionals in materials science, chemistry, and related fields.

Thermodynamic Data of Nickel Silicide Phases

The nickel-silicon system is characterized by the formation of several stable intermetallic compounds, each with distinct thermodynamic properties. A consistent set of thermodynamic data for the key nickel silicide phases is crucial for understanding and predicting their behavior in various applications. The following tables summarize the standard enthalpy of formation ($\Delta fH°$), standard entropy of formation ($\Delta fS°$), calculated standard Gibbs free energy of formation ($\Delta fG°$), and heat capacity (Cp) for the major nickel silicide phases.

Table 1: Enthalpy and Entropy of Formation of Nickel Silicides

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Phase	Formula	$\Delta fH°$ (kJ/mol)	$\Delta fS°$ (J/mol·K)
Nickel Disilicide	$NiSi_2$	-88.0	-1.5
Nickel Monosilicide	$NiSi$	-84.8	-0.1
-	Ni_3Si_2	-214.1	-2.1
Orthorhombic Nickel Silicide	δ-Ni_2Si	-140.7	-1.1
-	Ni_5Si_2	-345.2	-3.7
-	γ-$Ni_{31}Si_{12}$	-	-
-	Ni_3Si	-152.0	-4.0

Data sourced from a critical assessment and optimization of experimental data. Note: Data for γ-$Ni_{31}Si_{12}$ is not consistently reported in the literature.

Table 2: Calculated Standard Gibbs Free Energy of Formation and Heat Capacity of Nickel Silicides

Phase	Formula	$\Delta fG°$ at 298.15 K (kJ/mol)	Cp (J/mol·K)
Nickel Disilicide	$NiSi_2$	-87.55	Not available
Nickel Monosilicide	$NiSi$	-84.77	45.9 (approx.)
-	Ni_3Si_2	-213.47	Not available
Orthorhombic Nickel Silicide	δ-Ni_2Si	-140.37	70.0 (approx.)
-	Ni_5Si_2	-344.09	Not available
-	γ-$Ni_{31}Si_{12}$	Not available	Not available
-	Ni_3Si	-150.81	Not available

$\Delta fG°$ values were calculated using the formula $\Delta fG° = \Delta fH° - T\Delta fS°$, with T = 298.15 K. Heat capacity data for NiSi and δ-Ni_2Si are approximate values derived from experimental measurements.[1]

Experimental Protocols for Thermodynamic Property Determination

The accurate determination of the thermodynamic properties of Ni-Si alloys relies on precise experimental techniques. The following sections detail the methodologies for key experiments.

Solid-State Synthesis of Nickel Silicides

A common method for preparing bulk nickel silicide samples for thermodynamic measurements is through solid-state reaction.

Methodology:

- Powder Preparation: High-purity nickel (Ni) and silicon (Si) powders of fine particle size are selected.

- Mixing: The powders are weighed and mixed in the desired stoichiometric ratios (e.g., 2:1 for Ni_2Si, 1:1 for NiSi). Mixing is typically performed in an inert atmosphere (e.g., inside a glovebox filled with argon) to prevent oxidation. A ball mill can be used for thorough homogenization.

- Compaction: The mixed powder is uniaxially or isostatically pressed into pellets to ensure good particle-to-particle contact.

- Sintering/Annealing: The pellets are placed in an alumina or quartz crucible and heated in a tube furnace under a controlled atmosphere (e.g., flowing argon or vacuum). The annealing temperature and duration are critical parameters that depend on the target silicide phase. For example, the formation of Ni_2Si is typically observed at lower temperatures (around 200-350°C), while NiSi forms at higher temperatures (around 350-750°C).[2]

- Characterization: After cooling, the synthesized samples are characterized using techniques such as X-ray diffraction (XRD) to confirm the phase purity and scanning electron

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microscopy (SEM) with energy-dispersive X-ray spectroscopy (EDS) to analyze the microstructure and composition.

Solution Calorimetry for Enthalpy of Formation

Solution calorimetry is a powerful technique for determining the enthalpy of formation of intermetallic compounds. The method involves measuring the heat of dissolution of the compound and its constituent elements in a suitable solvent.

Methodology:

- Calorimeter Setup: A high-temperature solution calorimeter, often of the Calvet type, is used. The calorimeter consists of a solvent bath (e.g., a molten metal like tin or aluminum) maintained at a constant high temperature.[1]

- Calibration: The heat capacity of the calorimeter is determined by dropping a known mass of a standard material (e.g., pure aluminum) from room temperature into the molten solvent and measuring the resulting heat effect.

- Dissolution of Constituent Elements: A mechanical mixture of pure nickel and silicon powders in the stoichiometric ratio of the desired silicide is dropped from room temperature into the molten solvent. The heat of dissolution is measured.

- Dissolution of the Silicide Compound: A sample of the pre-synthesized nickel silicide compound is dropped from room temperature into the molten solvent, and the heat of dissolution is measured.

- Calculation of Enthalpy of Formation: The enthalpy of formation ($\Delta fH°$) at room temperature is calculated based on Hess's law, by subtracting the heat of dissolution of the compound from the sum of the heats of dissolution of the constituent elements, taking into account the stoichiometry.

Electromotive Force (EMF) Method for Gibbs Free Energy

The electromotive force (EMF) method provides a direct measurement of the Gibbs free energy of a component in an alloy. By measuring the EMF of a concentration cell as a function of

temperature, other thermodynamic quantities like entropy and enthalpy can also be derived.
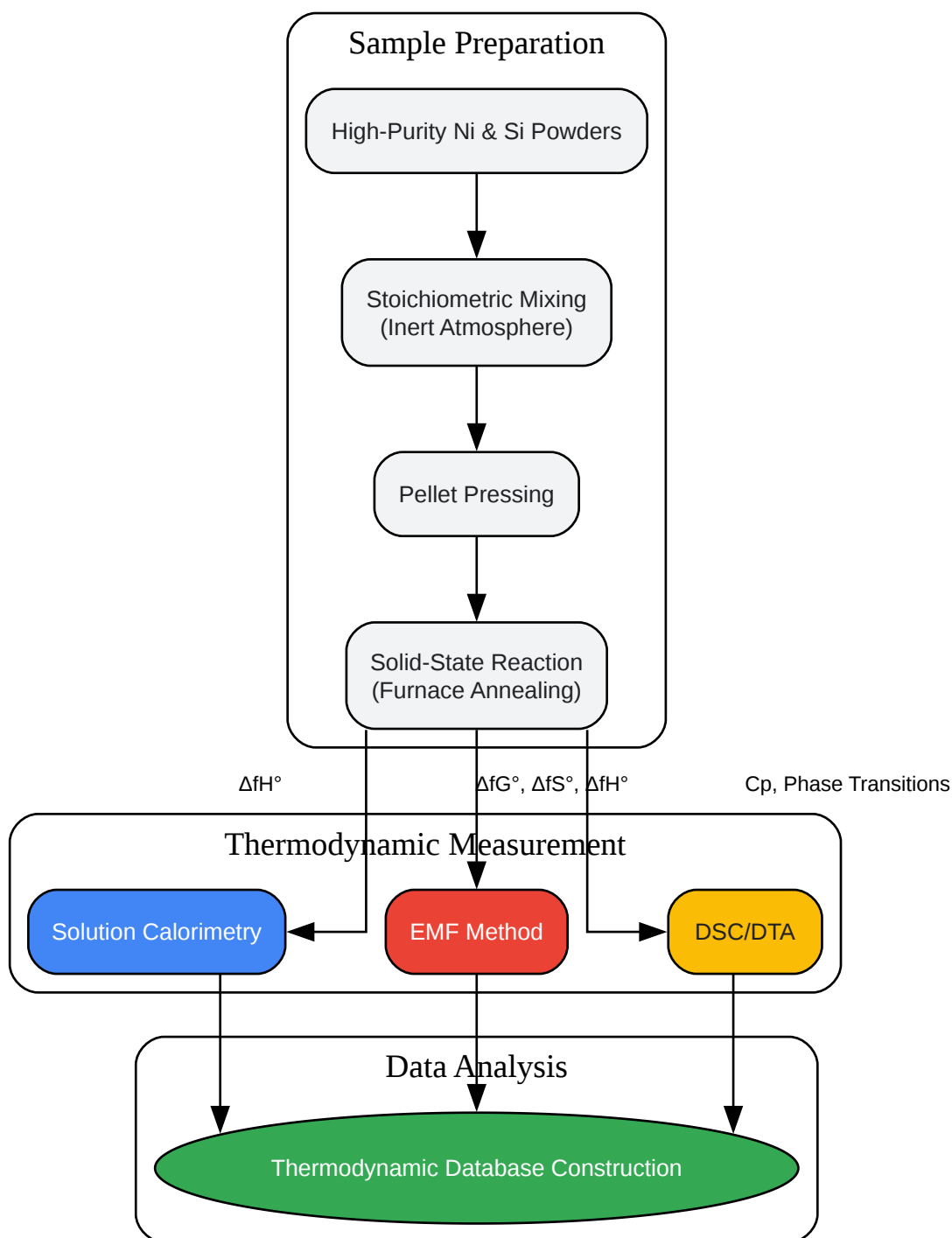
Methodology:

- Electrochemical Cell Construction: A concentration cell is constructed. For the Ni-Si system, a possible cell configuration could be: Ni (pure solid) | Molten Salt Electrolyte with Ni^{2+} ions | Ni-Si Alloy (solid or liquid)

  - Working Electrode: The Ni-Si alloy of a specific composition.

  - Reference Electrode: Pure nickel.

  - Electrolyte: A molten salt capable of conducting Ni^{2+} ions is required. While specific electrolytes for the Ni-Si system are not extensively documented in the readily available literature, suitable candidates could include molten fluoride mixtures like FLiNaK (LiF-NaF-KF eutectic) containing a small amount of NiF_2.[3] The choice of electrolyte is critical and must be chemically stable with both electrodes.

- EMF Measurement: The cell is placed in a furnace with precise temperature control. The EMF (voltage) between the working and reference electrodes is measured at various constant temperatures using a high-impedance voltmeter. Measurements are taken once the cell has reached thermal and electrochemical equilibrium at each temperature.

- Calculation of Thermodynamic Properties:

  - The partial Gibbs free energy of nickel ($\Delta G'_{Ni}$) in the alloy is calculated from the measured EMF (E) using the Nernst equation: $\Delta G'_{Ni} = -nFE$ where 'n' is the number of electrons transferred in the cell reaction (for Ni^{2+}, n=2) and 'F' is the Faraday constant.

  - The activity of nickel (a_{Ni}) can then be determined.

  - By measuring the EMF as a function of temperature, the partial entropy of nickel ($\Delta S'_{Ni}$) can be calculated from the temperature derivative of the EMF.

  - The partial enthalpy of nickel ($\Delta H'_{Ni}$) can then be determined using the Gibbs-Helmholtz equation.

- Integral thermodynamic properties for the alloy can be obtained by integrating the partial properties across the desired composition range using the Gibbs-Duhem equation.

Visualizations of Key Processes

Experimental Workflow for Thermodynamic Property Determination

The following diagram illustrates a typical workflow for the synthesis and thermodynamic characterization of nickel-silicon alloys.
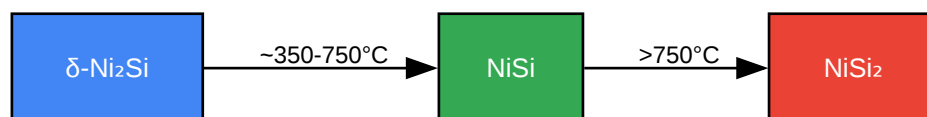
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Experimental workflow for Ni-Si alloys.

Sequential Phase Formation in Ni-Si Solid-State Reaction

During the solid-state reaction between a thin film of nickel and a silicon substrate, a sequence of nickel silicide phases typically forms as the annealing temperature is increased. This sequential formation is a key aspect of the Ni-Si system's behavior.

$\delta\text{-Ni}_2\text{Si}$ — ~350-750°C → NiSi — >750°C → $NiSi_2$

Sequential formation of nickel silicides.

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